Application of Methylene Simvastatin in ANDA Filing: A Technical Guide

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Compound of Interest

Compound Name:	*Methylene simvastatin*
CAS No.:	*1449248-72-9*
Cat. No.:	*B565574*

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This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the significance and management of **Methylene simvastatin** in the context of an Abbreviated New Drug Application (ANDA) filing for simvastatin drug products. This guide delves into the regulatory landscape, formation pathways, and detailed analytical protocols for the identification and quantification of **Methylene simvastatin**, ensuring scientific integrity and supporting a successful regulatory submission.

Introduction: The Critical Role of Impurity Profiling in ANDA Submissions

The journey of a generic drug to market is paved with rigorous scientific evaluation to ensure its quality, safety, and efficacy are comparable to the Reference Listed Drug (RLD). A cornerstone of this evaluation is the comprehensive characterization of impurities. The U.S. Food and Drug Administration (FDA) and the International Council for Harmonisation (ICH) have established stringent guidelines for the identification, qualification, and control of impurities in drug substances and drug products.[1][2][3][4][5] For an ANDA submission, a thorough understanding and control of the impurity profile is not merely a regulatory hurdle, but a fundamental aspect of ensuring patient safety.

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Simvastatin, a widely prescribed lipid-lowering agent, can contain various process-related impurities and degradation products.[6][7][8] Among these, **Methylene simvastatin** has been identified as a potential impurity that requires careful monitoring and control. This guide will specifically focus on the application of **Methylene simvastatin** as a reference standard in the analytical procedures supporting an ANDA filing.

Methylene Simvastatin: A Profile

Methylene simvastatin, also known as Simvastatin USP Related Compound G, is a known process-related impurity and potential degradation product of simvastatin.[7] Its presence in the final drug product must be carefully controlled within acceptable limits as defined by regulatory bodies.

Characteristic	Information	Source
Chemical Name	(1S,3R,7S,8S,8aR)-8-{2-[(2R,4R)-4-Hydroxy-6-oxotetrahydro-2H-pyran-2-yl]ethyl}-3,7-dimethyl-1,2,3,7,8,8a-hexahydronaphthalen-1-yl 2,2-dimethylbut-3-enoate	[9][10]
CAS Number	1449248-72-9	[9][10][11]
Molecular Formula	C25H36O5	[9][10]
Molecular Weight	416.55 g/mol	[11][12]

A certified reference standard of **Methylene simvastatin** is crucial for the accurate identification and quantification of this impurity in simvastatin drug substance and drug product batches.[10][11][12]

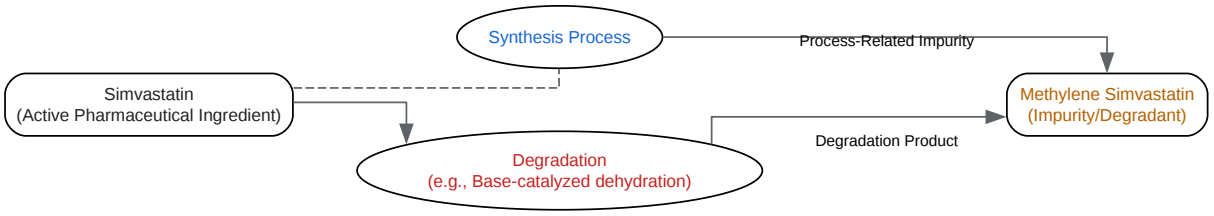
Formation Pathways of Methylene Simvastatin

Understanding the origin of an impurity is fundamental to its control. **Methylene simvastatin** can be formed through two primary pathways:

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- Process-Related Impurity: It can be generated during the synthesis of simvastatin.[1] While specific synthetic steps leading to its formation are often proprietary, it is understood to arise from side reactions or incomplete conversions.
- Degradation Product: **Methylene simvastatin** can also form as a degradation product of simvastatin, potentially through base-catalyzed dehydration under certain storage or processing conditions.

The logical relationship between simvastatin and the formation of **Methylene simvastatin** is illustrated below.



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*Formation pathways of **Methylene simvastatin**.*

Regulatory Framework for Impurity Control in ANDAs

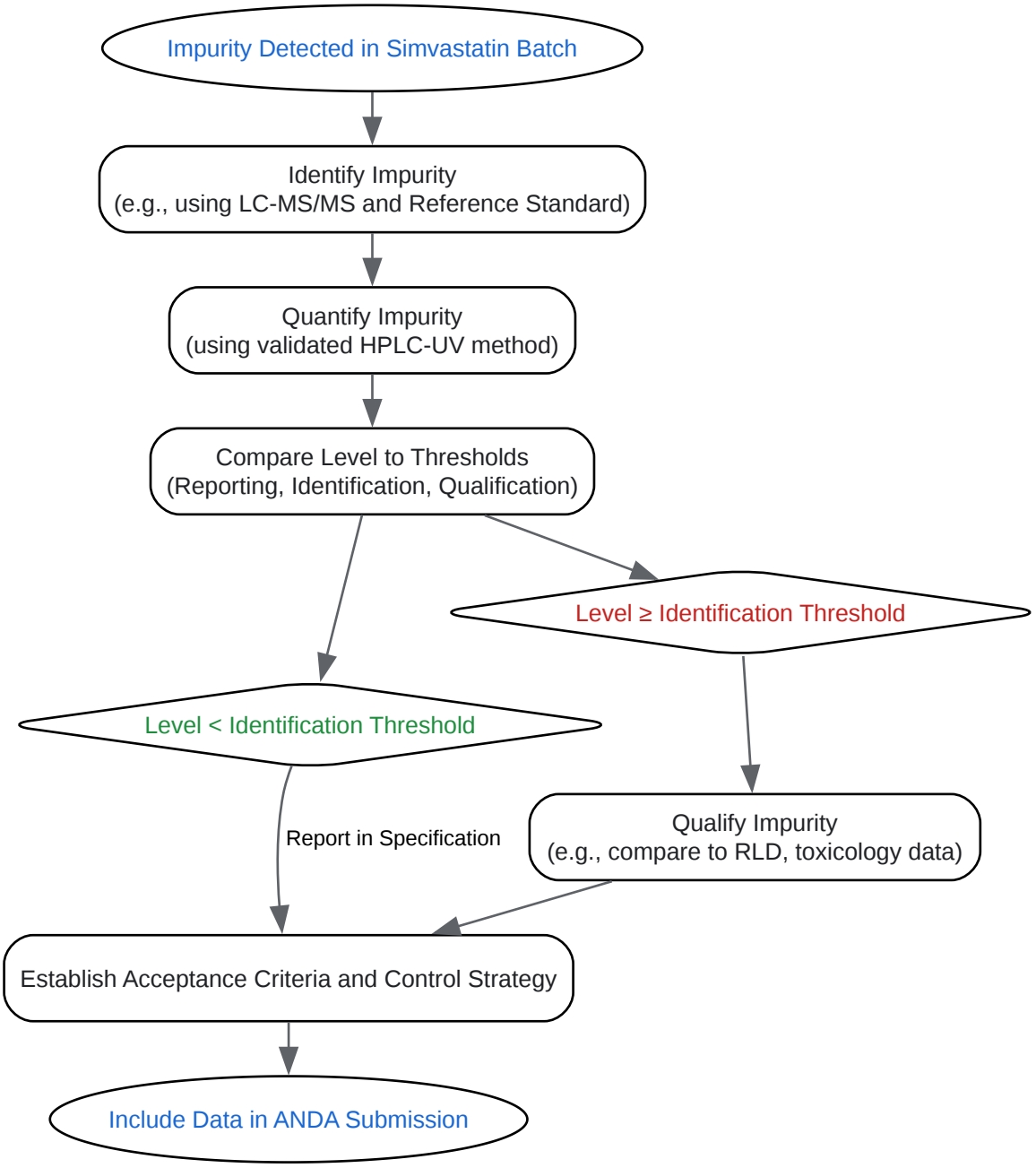
The FDA guidance for industry, "ANDAs: Impurities in Drug Products," provides a framework for the control of impurities.[1][2][4][5] Key principles include:

- Reporting Threshold: The level at which an impurity must be reported in the ANDA.
- Identification Threshold: The level above which the structure of an impurity must be determined.
- Qualification Threshold: The level above which an impurity's safety must be justified.

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Qualification can be achieved by demonstrating that the level of the impurity in the generic product is not higher than that in the RLD, or through toxicological studies. The use of a qualified reference standard, such as USP **Methylene Simvastatin** RS, is essential for accurate quantification and comparison.[10][11][12]

The following diagram outlines the logical workflow for addressing an identified impurity like **Methylene simvastatin** in an ANDA filing.



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ANDA impurity management workflow.

Analytical Protocols for **Methylene Simvastatin**

Accurate and precise analytical methods are paramount for the reliable detection and quantification of **Methylene simvastatin**. The following protocols are provided as a comprehensive guide for establishing in-house analytical procedures.

Protocol 1: Identification of **Methylene Simvastatin** by LC-MS/MS

This protocol outlines a method for the structural confirmation of **Methylene simvastatin** in simvastatin samples.

Objective: To confirm the identity of a peak suspected to be **Methylene simvastatin** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Materials:

- Simvastatin drug substance or drug product sample
- **Methylene Simvastatin** Reference Standard (e.g., USP Reference Standard)[10][11][12]
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (LC-MS grade)
- C18 HPLC column (e.g., 2.1 x 100 mm, 2.6 µm)

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Procedure:

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- Standard Preparation:
  - Prepare a stock solution of **Methylene Simvastatin** Reference Standard in a suitable solvent (e.g., acetonitrile) at a concentration of approximately 100 µg/mL.
  - Further dilute the stock solution to a working concentration of approximately 1 µg/mL.
- Sample Preparation:
  - Accurately weigh and dissolve the simvastatin sample in a suitable solvent to achieve a final concentration of approximately 1 mg/mL.
  - Filter the sample solution through a 0.45 µm filter prior to injection.
- LC-MS/MS Conditions:

Parameter	Condition
Column	C18, 2.1 x 100 mm, 2.6 µm
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Start with 50% B, increase to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions.
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40 °C
Ionization Mode	ESI Positive
Scan Mode	Full Scan (for precursor ion identification) and Product Ion Scan (for fragmentation pattern)
Precursor Ion (m/z)	417.3 (for [M+H]+ of Methylene simvastatin)

- Data Analysis:

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- Inject the **Methylene Simvastatin** Reference Standard and acquire its retention time and mass spectrum (including fragmentation pattern).
- Inject the simvastatin sample solution.
- Compare the retention time and the mass spectrum (including the fragmentation pattern of the precursor ion at m/z 417.3) of the unknown peak in the sample chromatogram with those of the **Methylene Simvastatin** Reference Standard.
- A match in both retention time and fragmentation pattern confirms the identity of the impurity as **Methylene simvastatin**.

Protocol 2: Quantification of **Methylene Simvastatin** by HPLC-UV

This protocol provides a validated method for the quantification of **Methylene simvastatin** in simvastatin drug substance and drug product.

Objective: To accurately determine the concentration of **Methylene simvastatin** in a sample using a validated HPLC-UV method.

Materials:

- Simvastatin drug substance or drug product sample
- **Methylene Simvastatin** Reference Standard (e.g., USP Reference Standard)[10][11][12]
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphate buffer (pH adjusted to 4.5)
- C18 HPLC column (e.g., 4.6 x 150 mm, 5 µm)

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector

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Procedure:

- Standard and Sample Preparation:
  - Prepare a stock solution of **Methylene Simvastatin** Reference Standard at a known concentration (e.g., 100 µg/mL).
  - Prepare a series of calibration standards by diluting the stock solution to cover the expected range of the impurity concentration (e.g., 0.05 µg/mL to 5 µg/mL).
  - Prepare the simvastatin sample solution at a known concentration (e.g., 1 mg/mL).
- HPLC-UV Conditions:

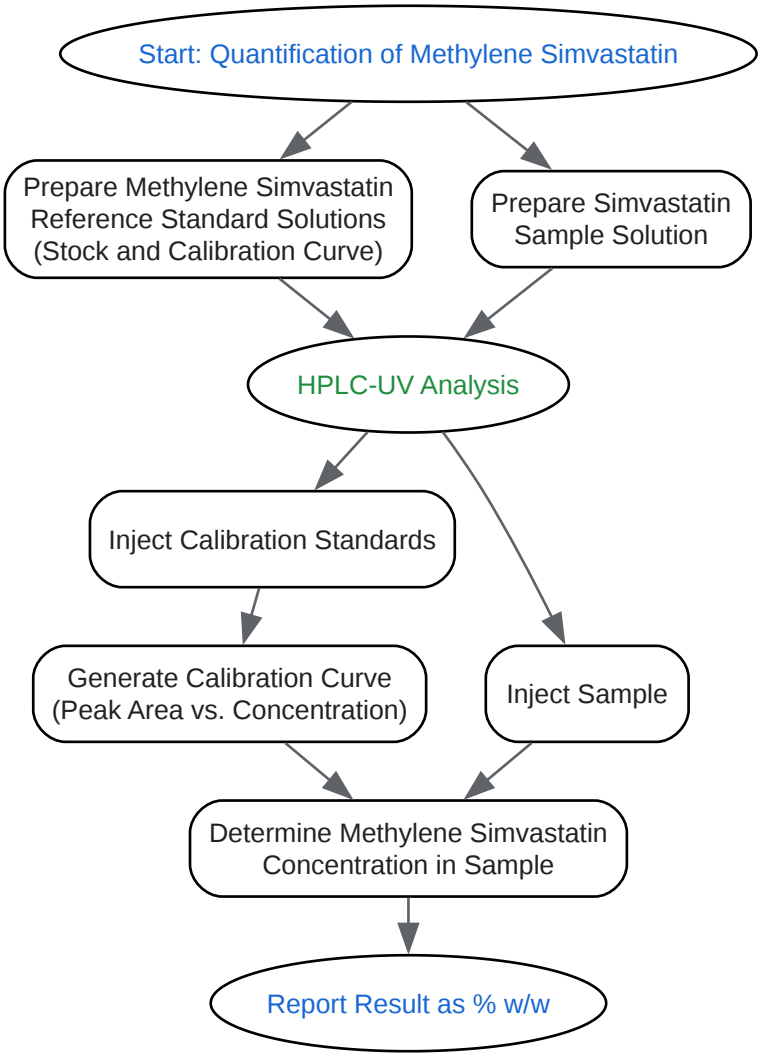
Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile : Phosphate Buffer (pH 4.5) (e.g., 60:40 v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30 °C
Detection Wavelength	238 nm

- Method Validation:
  - The analytical method must be validated according to ICH Q2(R1) guidelines, including specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), and limit of quantification (LOQ).
- Quantification:
  - Inject the calibration standards and generate a calibration curve by plotting the peak area against the concentration.

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- Inject the sample solution.
- Determine the concentration of **Methylene simvastatin** in the sample by interpolating its peak area from the calibration curve.
- Calculate the percentage of **Methylene simvastatin** in the simvastatin sample.

The following diagram illustrates the experimental workflow for the quantification of **Methylene simvastatin**.



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*Workflow for **Methylene simvastatin** quantification.*

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Conclusion

The successful filing of an ANDA for a simvastatin product necessitates a robust understanding and control of its impurity profile. **Methylene simvastatin**, as a potential process-related impurity and degradation product, requires careful attention. This guide has provided a framework for its management, from understanding its formation and the regulatory expectations to detailed analytical protocols for its identification and quantification. By implementing these scientifically sound principles and methodologies, drug development professionals can confidently navigate the analytical challenges and contribute to a successful ANDA submission, ultimately ensuring the availability of safe and effective generic medications.

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- To cite this document: BenchChem. [Application of Methylene Simvastatin in ANDA Filing: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565574/docs#application-of-methylene-simvastatin-in-anda-filing-a-technical-guide]

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